

Capraminopropionic acid degradation and storage conditions

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Compound of Interest

Compound Name: *Capraminopropionic acid*

Cat. No.: *B15091893*

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Technical Support Center: 6-Aminocaproic Acid

A Note on Nomenclature: The compound "**Capraminopropionic acid**" does not correspond to a standard chemical name found in the scientific literature. Based on the query, it is highly probable that the intended compound is 6-Aminocaproic Acid (also known as ϵ -aminocaproic acid), a derivative of the amino acid lysine and an intermediate in the production of Nylon-6.^[1] This document provides technical support for 6-Aminocaproic Acid.

Frequently Asked Questions (FAQs)

Q1: What is 6-Aminocaproic Acid and what is its primary mechanism of action?

A1: 6-Aminocaproic Acid is a synthetic derivative of the amino acid lysine.^[1] Its primary mechanism of action is the inhibition of fibrinolysis. It binds to the lysine binding sites on plasminogen, which prevents plasminogen from binding to fibrin and being activated to plasmin. This inhibition of plasmin formation helps to prevent the breakdown of fibrin clots.^{[2][3]}
^[4]

Q2: What are the common degradation products of 6-Aminocaproic Acid?

A2: Under certain conditions, particularly at elevated temperatures, 6-Aminocaproic Acid can undergo self-reaction to form dimers, trimers, and a cyclized form known as caprolactam.^{[5][6]} In the presence of excipients like citric acid, it can also form adducts such as 3-hydroxy-3,4-dicarboxy-butanamide-N-hexanoic acid.^{[5][6][7]} Environmental factors such as heat, light, and

moisture can also contribute to its degradation.[8] In vivo, it is minimally metabolized, primarily converting to adipic acid.[3]

Q3: What are the recommended storage conditions for 6-Aminocaproic Acid powder?

A3: 6-Aminocaproic Acid powder should be stored in tightly closed containers in a cool, dry, and well-ventilated area.[9][10] The recommended storage temperature is generally between 10°C and 30°C, though it is always best to consult the product-specific label.[11][12] It should be kept away from strong acids, bases, and oxidizing agents.[9]

Q4: How stable is 6-Aminocaproic Acid in solution?

A4: 6-Aminocaproic Acid in solutions of 5% dextrose or 0.9% sodium chloride is chemically stable for at least seven days at both 4°C and 23°C, retaining at least 98% of its initial concentration.[13][14] A slight yellowish discoloration may be observed in 5% dextrose solutions after 24 hours at 23°C, but this does not signify substantial degradation of the active ingredient.[13][14]

Troubleshooting Guide

Issue 1: Unexpected peaks are observed during HPLC analysis of a 6-Aminocaproic Acid formulation.

- Possible Cause 1: Degradation of 6-Aminocaproic Acid.
 - Troubleshooting Step: Compare the retention times of the unknown peaks with those of known degradation products such as caprolactam, and dimers or trimers of 6-aminocaproic acid.[5][6] Elevated storage temperatures can accelerate the formation of these products.
- Possible Cause 2: Interaction with excipients.
 - Troubleshooting Step: If the formulation contains citric acid, the unexpected peak could be a reaction adduct.[5][6][7] Mass spectrometry can be used to identify the molecular weight of the impurity and confirm its identity.
- Possible Cause 3: Contamination.

- Troubleshooting Step: Ensure proper cleaning of all glassware and equipment. Analyze a blank (mobile phase) to rule out contamination from the HPLC system.

Issue 2: Inconsistent results in bioassays involving plasma samples containing 6-Aminocaproic Acid.

- Possible Cause: Freeze-thaw instability.
 - Troubleshooting Step: The stability of 6-Aminocaproic Acid in plasma can be affected by the freezing and thawing process.[\[15\]](#) It is crucial to validate the freeze-thaw stability of your samples using a method that mimics the handling of the actual study samples. Avoid "accelerated" freezing or thawing methods unless they have been validated for your specific protocol.[\[15\]](#)

Issue 3: Discoloration of a 6-Aminocaproic Acid solution.

- Possible Cause: Formulation in dextrose solution.
 - Troubleshooting Step: A slight yellowish discoloration is a known occurrence for 6-Aminocaproic Acid in 5% dextrose solution, especially after 24 hours at room temperature (23°C).[\[13\]](#)[\[14\]](#) This has been shown to not correlate with a significant loss of potency. However, if the discoloration is pronounced or accompanied by precipitation, the solution should not be used.

Storage and Stability Data

The following tables summarize the storage recommendations and stability data for 6-Aminocaproic Acid.

Table 1: Recommended Storage Conditions for 6-Aminocaproic Acid (Solid Form)

Parameter	Recommendation	Citations
Container	Tightly closed	[9] [10] [11] [16]
Temperature	Cool, dry place. 10-30°C (consult product label)	[9] [11] [12]
Environment	Well-ventilated area	[9]
Incompatibilities	Strong acids, bases, and oxidizing agents	[9]

Table 2: Stability of 6-Aminocaproic Acid in Solution

Solution	Concentration	Storage Temperature	Duration	Potency Retained	Citations
5% Dextrose	10 mg/mL & 100 mg/mL	4°C	7 days	>98%	[13] [14]
5% Dextrose	10 mg/mL & 100 mg/mL	23°C	7 days	>98%	[13] [14]
0.9% Sodium Chloride	10 mg/mL & 100 mg/mL	4°C	7 days	>98%	[13] [14]
0.9% Sodium Chloride	10 mg/mL & 100 mg/mL	23°C	7 days	>98%	[13] [14]
Oral Solution (pH 4.0-5.0)	Not specified	20°C	3 months	Relatively stable	[5] [7]

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for 6-Aminocaproic Acid

This protocol is a general guideline for a stability-indicating HPLC method. Method validation and optimization are required for specific formulations.

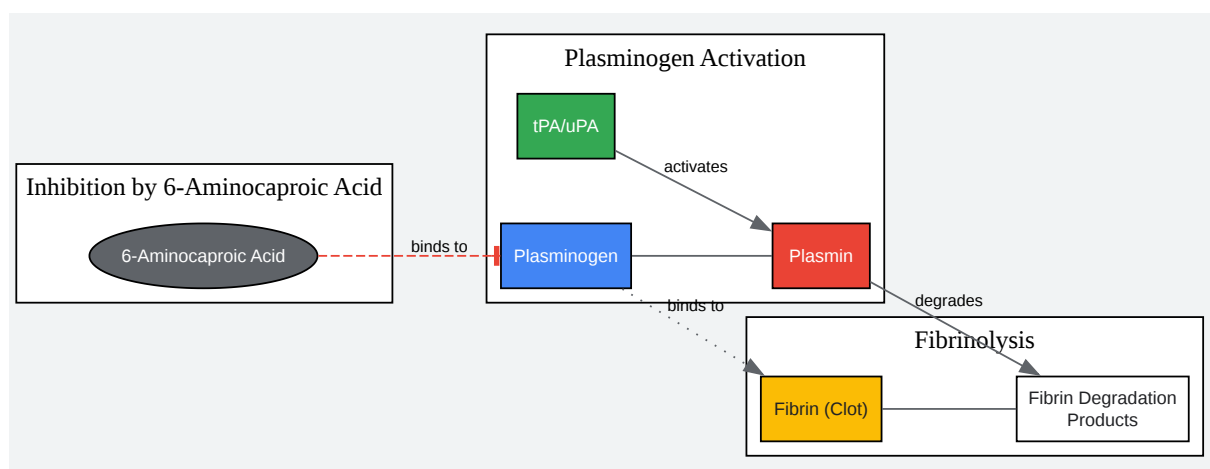
- Objective: To quantify 6-Aminocaproic Acid and separate it from its degradation products.
- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: Primesep A mixed-mode stationary phase column (or equivalent).[17]
- Mobile Phase: An isocratic mixture of water, acetonitrile, and perchloric acid. A typical composition could be Acetonitrile 20% and Perchloric acid 0.2% in water.[17]
- Flow Rate: 1.0 mL/min.[17]
- Detection: UV at 200 nm.[17]
- Procedure:
 - Prepare a standard stock solution of 6-Aminocaproic Acid of known concentration in the mobile phase.
 - Prepare a series of dilutions from the stock solution to create a calibration curve.
 - Prepare the sample solution by diluting the formulation to an appropriate concentration with the mobile phase.
 - Inject the standards and samples onto the HPLC system.
 - Quantify the amount of 6-Aminocaproic Acid in the sample by comparing its peak area to the calibration curve.
 - The method should be validated to demonstrate specificity by showing that degradation products do not interfere with the quantification of the parent compound.

Protocol 2: Forced Degradation Study of 6-Aminocaproic Acid

- Objective: To identify potential degradation products and establish the degradation pathways of 6-Aminocaproic Acid under stress conditions.
- Procedure:

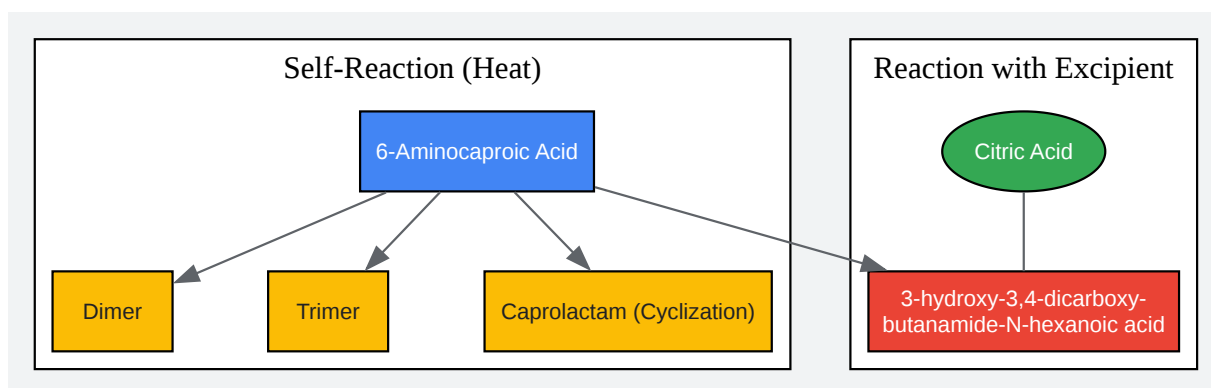
- Acid Hydrolysis: Dissolve 6-Aminocaproic Acid in a solution of hydrochloric acid (e.g., 0.1 M HCl) and heat at an elevated temperature (e.g., 80°C) for a specified time.
- Base Hydrolysis: Dissolve 6-Aminocaproic Acid in a solution of sodium hydroxide (e.g., 0.1 M NaOH) and heat at an elevated temperature (e.g., 80°C) for a specified time.
- Oxidative Degradation: Dissolve 6-Aminocaproic Acid in a solution of hydrogen peroxide (e.g., 3% H₂O₂) and keep at room temperature for a specified time.
- Thermal Degradation: Heat the solid 6-Aminocaproic Acid at an elevated temperature (e.g., 105°C) for a specified time.
- Photodegradation: Expose a solution of 6-Aminocaproic Acid to UV light for a specified time.
- Analysis: Analyze the stressed samples using a validated stability-indicating HPLC method (as described in Protocol 1). Use techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy to identify the structure of any significant degradation products.[5][6]

Visualizations



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Caption: Mechanism of action of 6-Aminocaproic Acid in inhibiting fibrinolysis.



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